

Ala-Cys Dipeptide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ala-Cys*
CAS No.: *2490-72-4*
Cat. No.: *B15897146*

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Introduction

The **Ala-Cys** dipeptide, formed from the amino acids L-alanine and L-cysteine, is a fundamental building block in the study of peptide chemistry and has emerging significance in various research and drug development applications. Its unique structure, combining the small, non-polar side chain of alanine with the reactive thiol group of cysteine, imparts specific physicochemical and biological properties. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and potential applications of the **Ala-Cys** dipeptide, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

The **Ala-Cys** dipeptide consists of an L-alanine residue linked to an L-cysteine residue via a peptide bond. The formal condensation occurs between the carboxyl group of L-alanine and the amino group of L-cysteine.^[1]

Molecular Formula: $C_6H_{12}N_2O_3S$ ^[1]

IUPAC Name: (2R)-2-[[[(2S)-2-aminopropanoyl]amino]-3-sulfanyl]propanoic acid^[1]

Canonical SMILES: C--INVALID-LINK--C(=O)O">C@@HN[\[1\]](#)

InChI Key: JQDFGZKKXBEANU-IMJSIDKUSA-N[\[1\]](#)

CAS Number: 2490-72-4[\[1\]](#)

Physicochemical Properties

The physicochemical properties of the **Ala-Cys** dipeptide are crucial for its behavior in biological systems and for its handling and analysis in a laboratory setting. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Weight	192.24 g/mol	PubChem [1] [2]
Exact Mass	192.05686342 Da	PubChem [1] [2]
Topological Polar Surface Area	93.4 Å ²	PubChem [2]
XLogP3-AA (Computed)	-3.3	PubChem [1] [2]
Hydrogen Bond Donor Count	4	PubChem [2]
Hydrogen Bond Acceptor Count	5	PubChem [2]
Rotatable Bond Count	5	PubChem [2]
pKa (α-carboxyl, estimated)	~1.7 - 2.3	Estimated from Cys and Ala [3] [4]
pKa (α-amino, estimated)	~9.7 - 10.7	Estimated from Cys and Ala [3] [4]
pKa (thiol, estimated)	~8.3	Estimated from Cys [3] [4]
Isoelectric Point (pI, estimated)	~5.0 - 5.1	Estimated from pKa values [3] [4] [5]

Note: Experimental pKa and pI values for the **Ala-Cys** dipeptide are not readily available. The provided values are estimations based on the pKa values of the constituent amino acids, L-

alanine and L-cysteine.

Spectroscopic Properties

Spectroscopic analysis is essential for the identification and characterization of the **Ala-Cys** dipeptide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of the **Ala-Cys** dipeptide will exhibit characteristic chemical shifts for the alanine and cysteine residues. The exact chemical shifts are dependent on the solvent, pH, and temperature. The following table provides estimated chemical shifts based on typical values for amino acid residues in peptides.

Atom	Estimated ^1H Chemical Shift (ppm)	Estimated ^{13}C Chemical Shift (ppm)
Ala $\alpha\text{-CH}$	~4.3	~52
Ala $\beta\text{-CH}_3$	~1.4	~19
Cys $\alpha\text{-CH}$	~4.5	~57
Cys $\beta\text{-CH}_2$	~2.9	~28
Ala C=O	-	~175
Cys C=O	-	~173

Mass Spectrometry (MS)

Electrospray ionization tandem mass spectrometry (ESI-MS/MS) is a powerful tool for sequencing and identifying peptides like **Ala-Cys**. The fragmentation pattern is predictable, primarily involving cleavage of the peptide bond to produce b- and y-ions.

Predicted Fragmentation of $[\text{M}+\text{H}]^+$ (m/z 193.06)

Fragment Ion	m/z
b ₁	72.04
y ₁	122.03
b ₂	193.06
y ₂	193.06
[M+H - H ₂ O] ⁺	175.05
[M+H - H ₂ S] ⁺	159.05

Note: The provided fragmentation data is based on typical peptide fragmentation patterns. Actual spectra may show additional or different fragments depending on the instrument and conditions. A published MS/MS spectrum for alanylcysteine shows major fragments at m/z 175, 122, and 146.9.^[2]

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS) of Ala-Cys

This protocol outlines a general procedure for the manual solid-phase synthesis of the **Ala-Cys** dipeptide using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

Materials:

- Fmoc-Cys(Trt)-Wang resin
- Fmoc-Ala-OH
- Coupling reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-diisopropylethylamine)
- Deprotection solution: 20% piperidine in DMF (N,N-dimethylformamide)
- Solvents: DMF, DCM (dichloromethane), Methanol

- Cleavage cocktail: 95% TFA (trifluoroacetic acid), 2.5% TIS (triisopropylsilane), 2.5% water
- Drying agent: Anhydrous magnesium sulfate
- Solid-phase synthesis vessel
- Shaker

Protocol:

- Resin Swelling: Swell the Fmoc-Cys(Trt)-Wang resin in DMF for 30 minutes in the synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add the 20% piperidine in DMF solution to the resin and shake for 5 minutes.
 - Drain the solution.
 - Add fresh deprotection solution and shake for another 15 minutes.
 - Drain and wash the resin thoroughly with DMF (3x), DCM (3x), and DMF (3x).
- Coupling of Fmoc-Ala-OH:
 - In a separate vial, pre-activate Fmoc-Ala-OH (3 eq.) with HBTU (2.9 eq.) and DIPEA (6 eq.) in DMF for 5-10 minutes.
 - Add the activated amino acid solution to the resin.
 - Shake the reaction vessel for 2 hours at room temperature.
 - To check for completion of the coupling reaction, perform a Kaiser test.
- Washing: Drain the coupling solution and wash the resin with DMF (3x), DCM (3x), and DMF (3x).

- Final Fmoc Deprotection: Repeat step 2 to remove the Fmoc group from the N-terminal alanine.
- Cleavage and Deprotection:
 - Wash the resin with DCM and dry it under vacuum.
 - Add the cleavage cocktail to the resin and shake for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
 - Precipitate the peptide by adding cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash twice.
 - Dry the peptide pellet under vacuum.
- Purification and Characterization:
 - Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).
 - Confirm the identity and purity of the **Ala-Cys** dipeptide by mass spectrometry and analytical RP-HPLC.



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Fig. 1: Solid-Phase Peptide Synthesis Workflow for **Ala-Cys**.

Biological Roles and Applications

While the **Ala-Cys** dipeptide itself is not a major signaling molecule, its constituent amino acids and related peptides have significant biological roles, suggesting potential applications for **Ala-Cys**.

Antioxidant Activity

Cysteine-containing peptides are known to possess antioxidant properties due to the ability of the thiol group to scavenge free radicals.[6][7] The **Ala-Cys** dipeptide is therefore expected to exhibit antioxidant activity, which could be beneficial in protecting cells from oxidative stress. This property is relevant for applications in functional foods, cosmetics, and as a potential therapeutic agent in diseases associated with oxidative damage. A recent study highlighted that for many dipeptides, having cysteine at the N-terminal position increases antioxidant activity.[8]



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Fig. 2: Proposed Antioxidant Mechanism of **Ala-Cys** Dipeptide.

Cell Culture and Bioprocessing

A study on a related dipeptide dimer, **Ala-Cys-Cys-Ala** (ACCA), has shown its potential to enhance the growth and metabolism of Chinese Hamster Ovary (CHO) cells in culture.[9] Cysteine is an essential amino acid for cell growth but is unstable in culture media. The use of more stable cysteine-containing dipeptides like **Ala-Cys** could therefore be a strategy to improve the stability of cell culture media, leading to better cell viability and productivity in biopharmaceutical manufacturing.[9]

Drug Development

The **Ala-Cys** dipeptide can serve as a scaffold or a component in the design of peptidomimetics and other drug candidates. The cysteine residue provides a site for conjugation of other molecules, such as imaging agents or therapeutic payloads, through its reactive thiol group.

Conclusion

The **Ala-Cys** dipeptide is a molecule of significant interest with a unique combination of properties derived from its constituent amino acids. Its synthesis is achievable through established solid-phase methods, and its characterization relies on standard analytical techniques such as NMR and mass spectrometry. While direct evidence for its role as a signaling molecule is limited, its potential as an antioxidant and as a supplement in cell culture media for bioprocessing applications is promising. Further research into the biological activities and applications of the **Ala-Cys** dipeptide is warranted and could lead to new developments in various scientific and therapeutic fields.

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